

Personal protective equipment for handling N-Undecanoylglycine

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Compound of Interest

Compound Name: N-Undecanoylglycine

Cat. No.: B1216806

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Essential Safety and Handling Guide for N-Undecanoylglycine

For Immediate Use by Laboratory Professionals

This guide provides critical safety and logistical information for handling **N-Undecanoylglycine**, ensuring the well-being of researchers, scientists, and drug development professionals. Adherence to these procedures is essential for minimizing risk and maintaining a safe laboratory environment.

N-Undecanoylglycine is classified as an irritant. Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). A "Warning" pictogram is associated with this compound.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against accidental exposure. The following table outlines the required and recommended PPE for handling **N-Undecanoylglycine** in its solid, powdered form.

| PPE Category | Specification | Rationale |
|------------------------|--|--|
| Hand Protection | Required: Nitrile gloves (minimum 5 mil thickness). Recommended: Double-gloving (wearing two pairs of nitrile gloves). | Protects against skin irritation (H315). Double-gloving provides an additional barrier in case of a tear or puncture of the outer glove. |
| Eye & Face Protection | Required: Safety glasses with side shields. Recommended: Chemical safety goggles. A face shield should be worn over safety glasses for splash risks. | Prevents serious eye irritation (H319) from contact with the powder. |
| Respiratory Protection | Required for powders: A NIOSH-approved air-purifying respirator with a P100 (or FFP3) particulate filter. | Protects the respiratory system from irritation (H335) due to the inhalation of dust. |
| Body Protection | Required: A flame-resistant lab coat. Recommended: Chemical-resistant coveralls for larger quantities. | Protects skin and clothing from contamination. |

Operational Plan: Handling and Weighing

Follow these step-by-step instructions to safely handle and weigh solid **N-Undecanoylglycine**:

- Preparation:
 - Ensure a chemical fume hood is operational and the workspace is clean and uncluttered.
 - Designate a specific area within the fume hood for handling **N-Undecanoylglycine**.
 - Assemble all necessary equipment (e.g., spatula, weigh boat, vials, solvent) within the fume hood before starting.
- PPE Donning:

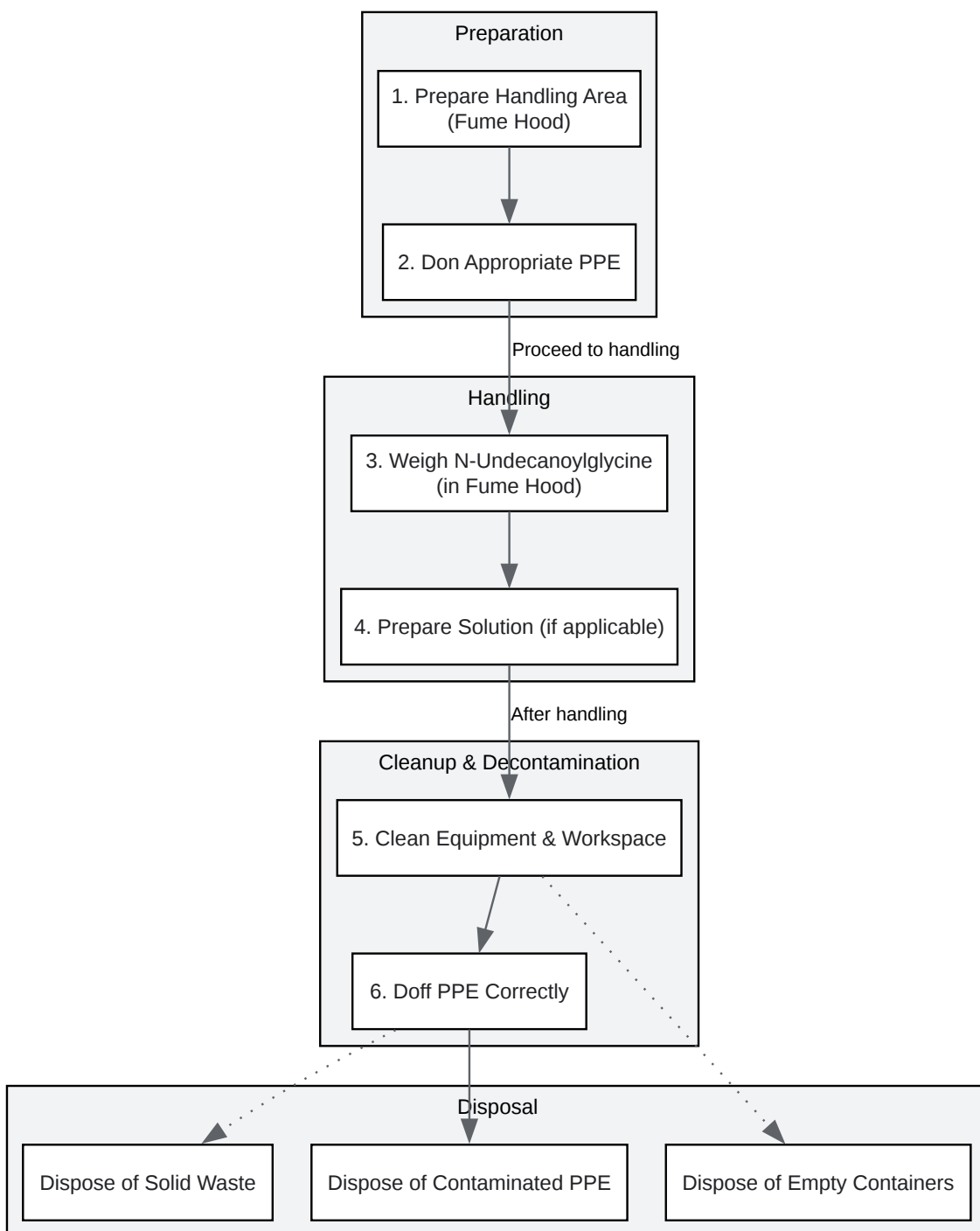
- Put on all required PPE in the following order: lab coat, respirator, safety goggles, and then gloves. Ensure the cuffs of the lab coat are tucked into the outer gloves.
- Handling and Weighing:
 - Perform all manipulations of the solid compound, including weighing, within the chemical fume hood to minimize inhalation exposure.
 - Use a spatula to carefully transfer the desired amount of **N-Undecanoylglycine** to a weigh boat. Avoid creating dust.
 - If preparing a solution, add the solvent to the vial containing the weighed solid slowly to prevent splashing.
- Post-Handling:
 - Securely cap all containers of **N-Undecanoylglycine**.
 - Clean the spatula and work surface with an appropriate solvent and then wipe down with a damp cloth. Dispose of cleaning materials as contaminated waste.
 - Doff PPE in the reverse order of donning, being careful to avoid contaminating skin or clothing.

Disposal Plan

Proper disposal of **N-Undecanoylglycine** and associated waste is crucial to prevent environmental contamination and ensure a safe workplace.

- Unused **N-Undecanoylglycine**:
 - While **N-Undecanoylglycine** is not classified as a hazardous waste, it is prudent to dispose of it as chemical waste.
 - Collect the solid waste in a clearly labeled, sealed container.
 - Consult your institution's environmental health and safety (EHS) office for specific guidelines on chemical waste disposal.

- Contaminated PPE and Materials:
 - Dispose of all contaminated items, including gloves, weigh boats, and cleaning materials, in a designated chemical waste container.
 - Do not dispose of this waste in regular trash receptacles.
- Empty Containers:
 - Rinse empty containers thoroughly with a suitable solvent.
 - Allow the container to air dry in a fume hood.
 - Once clean and dry, the container can typically be disposed of in the regular trash or recycled, depending on institutional policies. Deface the label before disposal.



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